

An Overview of 1-Benzothien-7-ylboronic Acid: Physicochemical Properties

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Compound of Interest

Compound Name: **1-Benzothien-7-ylboronic acid**

Cat. No.: **B1286102**

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Introduction

1-Benzothien-7-ylboronic acid is a heterocyclic organic compound that serves as a critical building block in medicinal chemistry and organic synthesis. Its utility is primarily derived from the presence of the boronic acid functional group, which enables its participation in Suzuki-Miyaura cross-coupling reactions—a powerful method for forming carbon-carbon bonds. This compound is instrumental in the synthesis of complex molecules, including biologically active compounds for pharmaceutical development.^[1] This guide provides core physicochemical data for researchers and scientists.

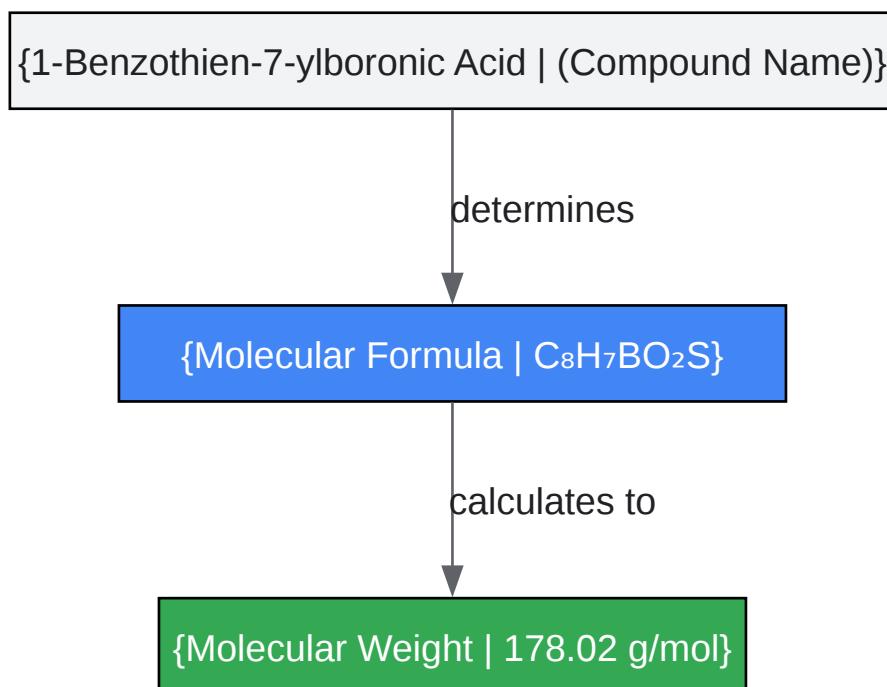
Physicochemical Data

The fundamental molecular properties of **1-Benzothien-7-ylboronic acid** are summarized below. This data is essential for stoichiometric calculations in reaction planning and for analytical characterization.

Identifier	Value	Source
Molecular Formula	C ₈ H ₇ BO ₂ S	PubChem ^[2] , Chem-Impex ^[1]
Molecular Weight	178.02 g/mol	PubChem ^[2] , Sunway Pharm Ltd ^[3]
CAS Number	628692-17-1	Chem-Impex ^[1] , PubChem ^[2]

Structural and Relational Information

The chemical identity of a compound is defined by its structure, which in turn dictates its formula and molecular weight. The following diagram illustrates the direct relationship between the compound's name and its core physicochemical properties.



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Core Properties of **1-Benzothien-7-ylboronic Acid**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 1-Benzothien-7-ylboronic acid | C₈H₇BO₂S | CID 16640528 - PubChem [pubchem.ncbi.nlm.nih.gov]
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